

Essential Safety and Logistical Information for Handling Z-Isoleucine Amide

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Compound of Interest

Compound Name: Z-Ile-NH

Cat. No.: B15287081

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This document provides immediate, essential safety and logistical information for handling Z-Isoleucine Amide (**Z-Ile-NH₂**), a protected amino acid derivative commonly used in peptide synthesis and pharmaceutical research. Adherence to these guidelines is critical for ensuring personnel safety and maintaining a secure laboratory environment.

Chemical Identification and Properties

- Chemical Name: N-alpha-Benzyloxycarbonyl-L-isoleucine amide
- Abbreviation: Z-L-Ile-NH₂
- CAS Number: 86161-49-1
- Molecular Formula: C₁₄H₂₀N₂O₃
- Molecular Weight: 264.32 g/mol

While a specific Safety Data Sheet (SDS) for Z-Isoleucine Amide is not readily available, the following data has been compiled from supplier information and general knowledge of related chemical compounds. As with any chemical with incomplete hazard data, it should be handled with caution, assuming it may be hazardous.

Property	Value	Citation
Synonyms	Z-L-Ile-NH ₂ , Z-(2S,3S)-2-amino-3-methylpentanoic acid amide, Z-(2S,3S)-2-amino-3-methylvaleric acid amide	
Purity	Typically ≥99%	
Appearance	White to off-white solid/powder	
Storage Conditions	Store at 0-8°C	
Solubility	Soluble in organic solvents used in peptide synthesis (e.g., DMF, NMP). Solubility in water is expected to be low.	
Hazard Classification	Not explicitly classified. Handle as a potentially hazardous substance. For research and industrial use only.	

Personal Protective Equipment (PPE)

Given the absence of specific toxicity data, a conservative approach to PPE is mandatory. The following PPE should be worn at all times when handling Z-Isoleucine Amide:

- **Eye Protection:** Chemical safety goggles that meet ANSI Z87.1 standards are required. A face shield should be worn in situations with a higher risk of splashes.
- **Hand Protection:** Nitrile gloves are recommended. Ensure gloves are compatible with the solvents being used. Regularly inspect gloves for any signs of degradation or puncture and replace them immediately if compromised.
- **Body Protection:** A laboratory coat is required. For operations with a higher risk of splashes or aerosol generation, consider using a chemically resistant apron or coveralls.

- **Respiratory Protection:** For operations that may generate dust or aerosols, a NIOSH-approved respirator with an appropriate particulate filter (e.g., N95 or P100) should be used in a well-ventilated area or a fume hood.

Operational Plans: Handling and Disposal

Standard Handling Protocol

- **Preparation:** Before handling, ensure that all necessary PPE is donned correctly. Prepare the work area by ensuring it is clean, uncluttered, and within a properly functioning chemical fume hood.
- **Weighing and Transfer:** To minimize dust generation, weigh and transfer the solid compound carefully. Use a spatula and a weighing paper or a suitable container. Avoid creating dust clouds.
- **Dissolution:** When dissolving the compound, add the solvent slowly to the solid. If necessary, use gentle agitation or sonication to aid dissolution.
- **Post-Handling:** After handling, thoroughly clean the work area. Decontaminate any surfaces that may have come into contact with the chemical. Wash hands thoroughly with soap and water.

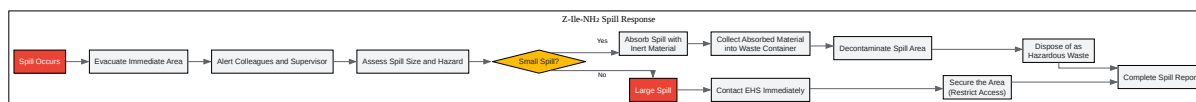
Disposal Plan

All waste containing Z-Isoleucine Amide, including empty containers, contaminated PPE, and solutions, must be treated as hazardous chemical waste.

- **Segregation:** Segregate waste containing Z-Isoleucine Amide from other waste streams.
- **Containerization:** Use clearly labeled, sealed, and appropriate waste containers.
- **Disposal:** Dispose of the chemical waste through your institution's environmental health and safety (EHS) office, following all local, state, and federal regulations. Do not dispose of this chemical down the drain.

Emergency Procedures: Spills and Exposure

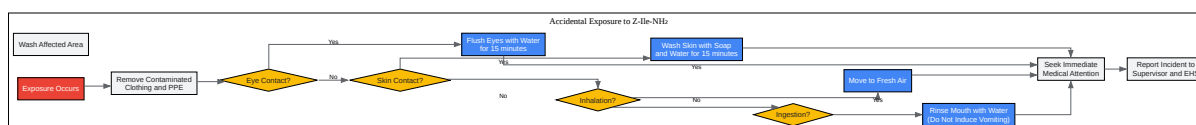
Spill Response Workflow



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Caption: Workflow for responding to a Z-Isoleucine Amide spill.

Accidental Exposure Response



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Caption: First aid procedures for accidental exposure to Z-Isoleucine Amide.

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